5-Azaindazole vs. 6-Azaindazole: A Medicinal Chemistry Technical Guide

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Compound of Interest

Compound Name:	*3,7-dichloro-1H-pyrazolo[3,4-c]pyridine*
Cat. No.:	*B1186031*

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Executive Summary

In kinase inhibitor design and fragment-based drug discovery (FBDD), the transition from an indazole to an azaindazole scaffold is a strategic maneuver to modulate physicochemical properties without altering the core binding vector.[1]

- 5-Azaindazole (

  -pyrazolo[4,3-c]pyridine) places the pyridine nitrogen at the C-5 position, often used to introduce a specific hydrogen bond acceptor (HBA) vector or to avoid steric clashes in the binding pocket.[1]

- 6-Azaindazole (

  -pyrazolo[3,4-c]pyridine) places the nitrogen at C-6.[1] This scaffold has gained prominence in Pim kinase inhibition (e.g., Pim-1, Pim-2) due to its ability to form unique water-mediated networks or direct interactions with hinge residues that differ from the 5-aza isomer.[1]

Both scaffolds significantly improve aqueous solubility and metabolic stability (lower lipophilicity, logD) compared to the parent indazole, but they require distinct synthetic strategies

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and offer different IP (Intellectual Property) space.

Nomenclature & Structural Logic

Confusion often arises between IUPAC fusion names and the "aza" replacement nomenclature.[1] The "aza" numbering corresponds to the atom position in the parent indazole ring system.

Common Name	IUPAC Name	Structure Description
5-Azaindazole	-pyrazolo[4,3-c]pyridine	Pyrazole fused to pyridine; Nitrogen at pos. 5
6-Azaindazole	-pyrazolo[3,4-c]pyridine	Pyrazole fused to pyridine; Nitrogen at pos. 6

Tautomerism

Like indazoles, azaindazoles exist in a tautomeric equilibrium between the

- and

-forms.[1][2][3] The

-tautomer is generally thermodynamically favored in solution and the solid state, but the

-tautomer is often the reactive species in alkylation reactions or specific binding modes.

Visualization: Numbering and Tautomers

The following diagram illustrates the atom numbering and the tautomeric shift.

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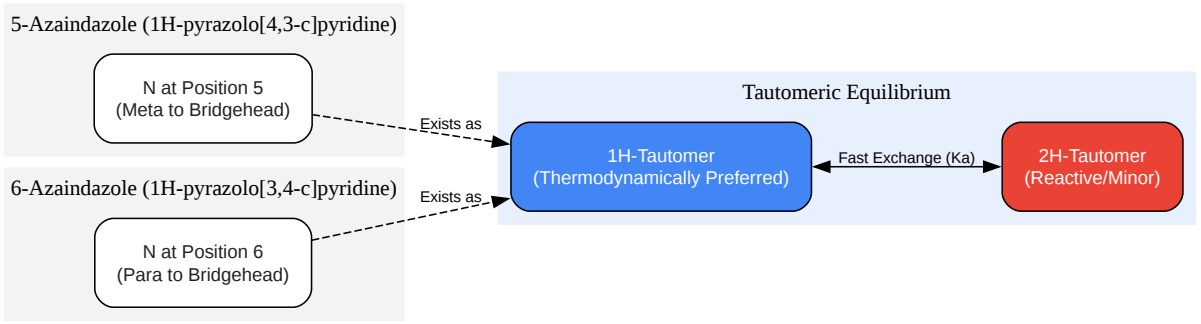

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Caption: Structural comparison and tautomeric equilibrium of 5- and 6-azaindazoles.

Physicochemical Properties & Binding Modes[1][4]

Acidity and Basicity (pKa)

The introduction of the pyridine nitrogen significantly alters the acid-base profile compared to indazole (pKa ~1.3 for protonated N2).

- Pyridine Nitrogen (Basic Center):
  - 5-Azaindazole: The N5 is less shielded and acts as a moderate base (Predicted pKa 4.0–5.0).[1] It serves as a key H-bond acceptor in the kinase hinge region (e.g., interacting with backbone NH).
  - 6-Azaindazole: The N6 position is electronically distinct.[1] While also basic, its vector is shifted by ~30°, often requiring a "flipped" binding mode or interacting with water molecules in the pocket rather than direct backbone hydrogen bonding in canonical kinase binding.
- Pyrrole Nitrogen (Acidic Center):

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- The N1-H is weakly acidic (pKa

  12–13).[1] The electron-withdrawing nature of the pyridine ring makes the N-H slightly more acidic than in the parent indazole, facilitating deprotonation for

  or alkylation reactions.

Solubility and Lipophilicity

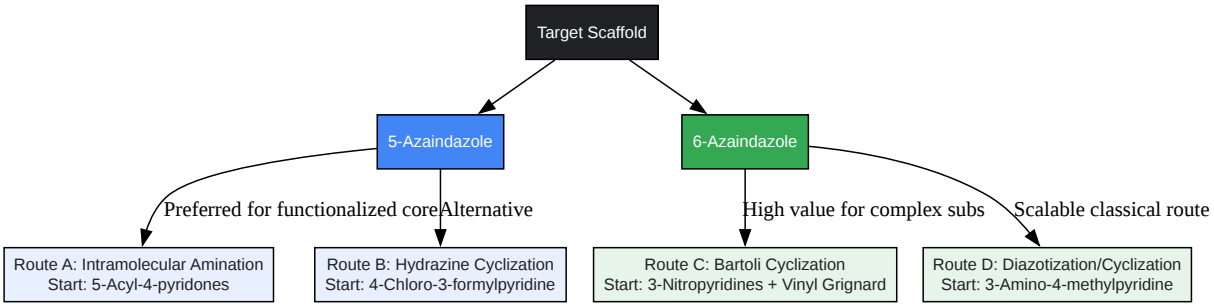
Replacing a CH with N reduces cLogP by approximately 0.5–1.0 units.[1]

- Solubility: Both isomers show 10–50x higher aqueous solubility than indazole analogs at physiological pH, primarily due to the basic nitrogen's ability to protonate or solvate.[1]
- Metabolic Stability: The "aza" modification blocks metabolic oxidation at the equivalent carbon positions (C5 or C6), which are common "soft spots" for CYP450 oxidation in indazoles.[1]

Synthetic Strategies

The synthesis of these scaffolds requires fundamentally different starting materials. 5-Azaindazoles are typically built from 4-pyridone precursors, while 6-azaindazoles often utilize nitropyridines or 3,4-disubstituted pyridines.[1]

Decision Matrix for Synthesis



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Caption: Strategic selection of synthetic routes based on target isomer.

Experimental Protocol 1: Synthesis of 5-Azaindazole Core

Method: Intramolecular Amination of 5-acyl-4-pyridones [1]. This method is highly regioselective and avoids the formation of the [3,4-b] isomer.[1]

- Precursor Preparation: Dissolve N-alkyl-5-acyl-4-pyridone (1.0 equiv) in ethanol.
- Cyclization: Add hydrazine hydrate (3.0 equiv) dropwise at room temperature.
- Reflux: Heat the mixture to reflux (80 °C) for 4–6 hours. Monitor by TLC/LCMS for the disappearance of the pyridone.[1]
- Workup: Cool to room temperature. The 5-azaindazole product often precipitates.[1] Filter the solid, wash with cold ethanol and diethyl ether.
- Purification: If no precipitate forms, concentrate in vacuo and purify via flash column chromatography (DCM/MeOH gradient).
    - Note: This reaction typically involves a dealkylation step if the pyridone nitrogen was protected with a labile group.[1]

Experimental Protocol 2: Synthesis of 6-Azaindazole Core

Method: Modified Bartoli Indole Synthesis [2, 3].[1] This route is effective for accessing 6-azaindazoles from readily available nitropyridines.[1]

- Reagent Setup: Flame-dry a 3-neck flask under Argon. Add 3-nitro-2,4-disubstituted pyridine (1.0 equiv) in dry THF. Cool to -40 °C.[1]
- Grignard Addition: Add Vinylmagnesium bromide (3.0 equiv, 1.0 M in THF) dropwise over 20 minutes. The solution will turn deep red/brown.[1]

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- Reaction: Stir at -40 °C for 1 hour, then warm to -20 °C and stir for another 2 hours.
- Quench: Pour the mixture into saturated aqueous

  at 0 °C.
- Extraction: Extract with EtOAc (3x). Wash combined organics with brine, dry over

  , and concentrate.
- Purification: Purify via silica gel chromatography (Hexane/EtOAc).
  - Yield: Yields are typically moderate (30–50%) but provide rapid access to the fused system.[1]

Medicinal Chemistry Case Studies

Case Study A: Pim Kinase Inhibitors (6-Azaindazole)

Researchers at Genentech and other groups identified the 6-azaindazole scaffold as a superior core for Pan-Pim inhibition (Pim-1, -2, -3) compared to the 5-aza analog [4, 5].[1]

- Mechanism: The 6-aza nitrogen (N6) does not bind directly to the hinge.[1] Instead, the scaffold binds in a "flipped" mode or utilizes the C3-substituent to interact with the ATP binding pocket.
- Advantage: The 6-aza core provided a cleaner selectivity profile against hERG and better oral bioavailability in rodent models compared to the 5-aza series in specific lead series.[1]
- Key Compound: A 3,5-disubstituted 6-azaindazole (e.g., Compound 84 in literature) showed

  values of <0.1 nM against all three Pim isoforms [5].[1]

Case Study B: GNE-955 (5-Azaindazole)

Conversely, the 5-azaindazole scaffold was utilized in GNE-955 to optimize bioavailability while maintaining potency [6].[1][4]

- Design Logic: The 5-position nitrogen was critical for tuning the electronic properties of the ring to reduce metabolic clearance.[1]

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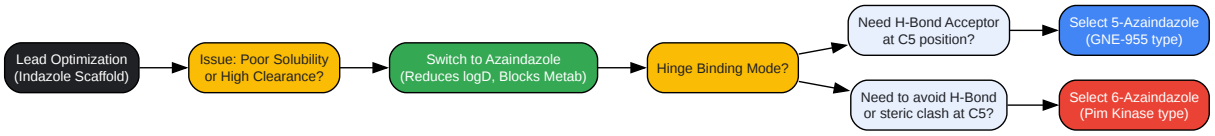
- Outcome: The study found that optimizing PK properties (using the 5-aza core) before potency was more successful.[1][4] GNE-955 achieved high oral exposure and robust tumor growth inhibition.[1]

SAR Decision Tree



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Caption: SAR Logic flow for selecting between 5- and 6-azaindazole scaffolds.

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